

A Technical Guide to the Physical Properties of 4-Methoxy-2-methylbenzoic Acid

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Compound of Interest

Compound Name: 4-Methoxy-2-methylbenzoic acid

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Introduction

4-Methoxy-2-methylbenzoic acid, also known as 2-methyl-p-anisic acid, is an aromatic carboxylic acid with significant applications in various scientific fields. It serves as a key building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.[1] In the pharmaceutical industry, it is a crucial intermediate for synthesizing anti-inflammatory and analgesic agents.[1] Its unique aromatic profile also makes it valuable in the flavor and fragrance industry. This guide provides a detailed overview of the physical properties of **4-Methoxy-2-methylbenzoic acid**, methodologies for their determination, and its role as a synthetic precursor.

Core Physical and Chemical Properties

The fundamental physical and chemical identifiers for **4-Methoxy-2-methylbenzoic acid** are summarized below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source(s)
IUPAC Name	4-methoxy-2-methylbenzoic acid	[2]
Synonyms	2-Methyl-p-anisic acid, 2-Methyl-4-methoxybenzoic acid	[1]
CAS Number	6245-57-4	[1]
Molecular Formula	C ₉ H ₁₀ O ₃	[1][2]
Molecular Weight	166.17 g/mol	[2]
Appearance	White crystalline powder	[1]
Melting Point	175-183 °C	[1]
177-181 °C (lit.)		
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, acetone, and chloroform.	[3]
pKa	Data not readily available for this specific isomer.	

Experimental Protocols for Property Determination

Accurate determination of physical properties is critical for the quality control and application of chemical compounds. The following sections outline the standard methodologies used to measure the key physical properties of **4-Methoxy-2-methylbenzoic acid**.

Melting Point Determination by Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference. It is a precise method for determining the melting point and heat of fusion.

Methodology:

- **Sample Preparation:** A small, precisely weighed sample (typically 2-5 mg) of **4-Methoxy-2-methylbenzoic acid** is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **Instrument Calibration:** The DSC instrument is calibrated using a standard with a known melting point and enthalpy of fusion, such as indium.
- **Analysis:** The sample and reference pans are placed in the DSC cell and heated at a constant rate (e.g., 2-10 °C/min) under a nitrogen atmosphere.^[4]
- **Data Acquisition:** The instrument records the heat flow to the sample versus temperature. The melting point is observed as an endothermic peak on the DSC thermogram. The onset temperature of this peak is typically reported as the melting point.^[4]

Solubility Determination (Gravimetric Method)

The solubility of a compound in various solvents is a key parameter for its purification, formulation, and biological applications. A common and straightforward method for determining solubility is the gravimetric method.

Methodology:

- **Equilibrium Establishment:** An excess amount of solid **4-Methoxy-2-methylbenzoic acid** is added to a known volume of the selected solvent (e.g., water, ethanol) in a sealed vial.
- **Incubation:** The vials are agitated in a constant temperature bath for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Sample Separation:** The saturated solution is carefully filtered to remove any undissolved solid.
- **Solvent Evaporation:** A precisely measured volume of the clear, saturated filtrate is transferred to a pre-weighed container. The solvent is then evaporated under controlled conditions (e.g., in a vacuum oven).
- **Quantification:** The container with the dried solute is weighed again. The solubility is calculated based on the mass of the dissolved solid per volume of solvent.

pKa Determination by Potentiometric Titration

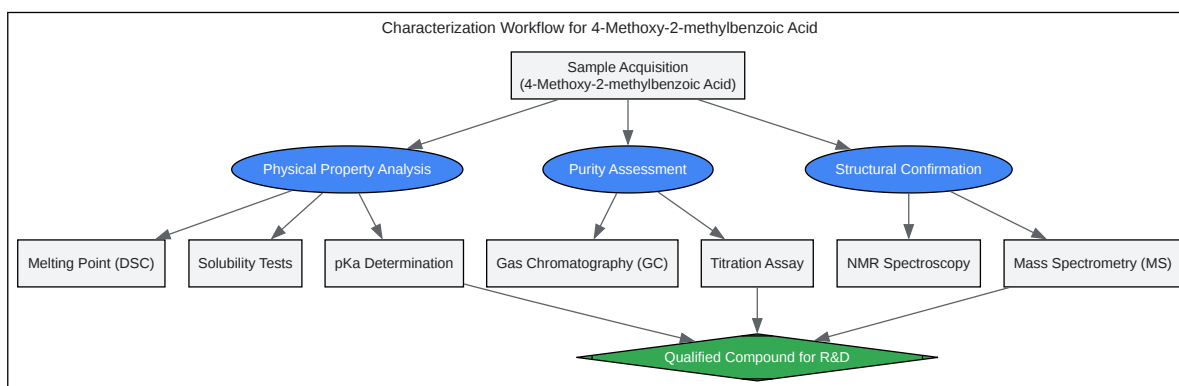
The acid dissociation constant (pKa) is a quantitative measure of the strength of an acid in solution. For a carboxylic acid like **4-Methoxy-2-methylbenzoic acid**, potentiometric titration is a standard method for its determination.

Methodology:

- **Solution Preparation:** A precise amount of **4-Methoxy-2-methylbenzoic acid** is dissolved in a suitable solvent, typically a mixture of water and an organic co-solvent like acetonitrile to ensure solubility.^[5] The ionic strength of the solution is kept constant by adding a neutral salt (e.g., KCl).^[5]
- **Titration Setup:** A calibrated pH electrode is immersed in the sample solution, which is stirred continuously.
- **Titration:** A standardized solution of a strong base (e.g., carbonate-free NaOH) is added to the sample solution in small, precise increments using a burette.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant.
- **Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, where half of the acid has been neutralized.^[5]

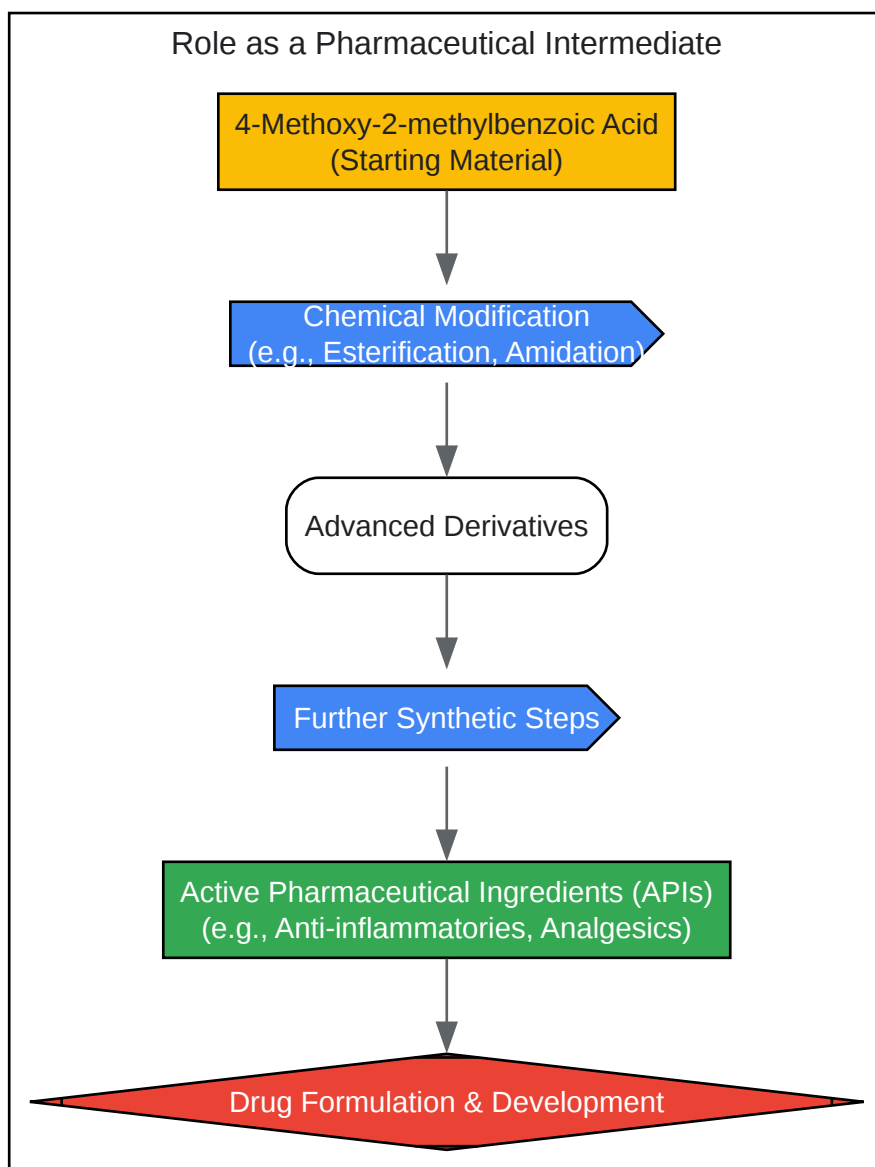
Mandatory Visualizations

The following diagrams illustrate the logical workflow for compound characterization and the role of **4-Methoxy-2-methylbenzoic acid** as a synthetic intermediate in drug development.



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Caption: Workflow for the physical and chemical characterization of a research compound.



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Caption: Logical relationship of **4-Methoxy-2-methylbenzoic acid** in drug synthesis.

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